

Solubility of Barium nitrite in water and ethanol

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An In-depth Technical Guide to the Solubility of Barium Nitrite in Water and Ethanol

Abstract

This technical guide provides a comprehensive overview of the solubility of **barium nitrite** (Ba(NO₂)₂) in two common solvents: water and ethanol. **Barium nitrite**, an inorganic salt, is utilized in various industrial applications, including as a corrosion inhibitor and in diazotization reactions.[1] A thorough understanding of its solubility is critical for optimizing these processes, as well as for developing new applications in fields such as materials science and drug development. This document collates quantitative solubility data, outlines detailed experimental methodologies for solubility determination, and presents logical workflows and relationships through diagrams to support researchers and scientists.

Physicochemical Properties of Barium Nitrite

Barium nitrite is a yellowish-white crystalline solid that can exist in both anhydrous (Ba(NO₂)₂) and monohydrate (Ba(NO₂)₂·H₂O) forms.[2][3] The monohydrate is the more commonly encountered form.[2][3] It is important to distinguish between these two forms, as their physical properties, including solubility, can differ. The monohydrate loses its water of crystallization at approximately 100-115°C, and the anhydrous salt decomposes at temperatures around 217-267°C.[1][2] Like all soluble barium salts, **barium nitrite** is toxic if ingested or inhaled.[2]

Solubility of Barium Nitrite in Water

The solubility of **barium nitrite** in water is high and demonstrates a strong positive correlation with temperature. As the temperature of the water increases, the amount of **barium nitrite** that



can be dissolved also increases significantly.

Quantitative Solubility Data in Water

The following table summarizes the available quantitative data for the solubility of **barium nitrite** monohydrate in water at various temperatures.

Temperature (°C)	Solubility (g / 100 g H₂O)	Solubility (g / 100 mL H ₂ O)
0	54.8[3][4]	54.8[3]
20	-	67.5[1][2][3]
100	319[4]	300 - 319[2][3]

Note: The density of water is assumed to be approximately 1 g/mL. Data is primarily for the monohydrate form unless otherwise specified.

Solubility of Barium Nitrite in Ethanol

The solubility of **barium nitrite** in ethanol is considerably lower than in water. Reports on its solubility in pure ethanol are often qualitative and sometimes conflicting, ranging from "insoluble" to "slightly soluble" or "soluble".[1][3][4] This variation may depend on the form of the **barium nitrite** (anhydrous vs. monohydrate) and the specific experimental conditions.

Quantitative Solubility Data in Ethanol

Quantitative data for the solubility of **barium nitrite** in ethanol is limited. However, one specific data point is available for its solubility in an aqueous ethanol solution.

Solvent	Temperature (°C)	Solubility (g / 100 mL)
80% Ethanol (aq)	20	1.24[2]

This data indicates that while **barium nitrite** is sparingly soluble in aqueous ethanol, it is not entirely insoluble. The presence of water in the ethanol significantly influences its dissolution capacity.



Experimental Protocol for Solubility Determination

The determination of a salt's solubility is a fundamental experimental procedure in chemistry. The following protocol describes the isothermal saturation method, a common technique for generating accurate solubility data.

Isothermal Saturation Method

Objective: To determine the solubility of **barium nitrite** in a given solvent at a constant temperature.

Materials:

- Barium nitrite (monohydrate)
- Solvent (e.g., deionized water, absolute ethanol)
- · Thermostatic water bath or incubator
- Erlenmeyer flasks with stoppers
- Magnetic stirrer and stir bars
- Syringe filters (0.45 μm pore size)
- Pre-weighed evaporating dishes
- Analytical balance
- Drying oven

Procedure:

- Temperature Control: Set the thermostatic water bath to the desired experimental temperature (e.g., 25°C) and allow it to equilibrate.
- Sample Preparation: Add an excess amount of barium nitrite solid to an Erlenmeyer flask containing a known volume or mass of the solvent. The presence of undissolved solid is crucial to ensure saturation.

Foundational & Exploratory

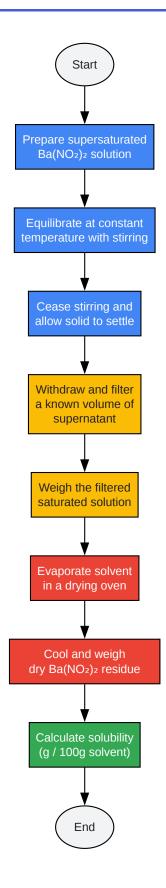




- Equilibration: Place the flask in the thermostatic bath and stir the mixture vigorously using a magnetic stirrer. Allow the system to equilibrate for a sufficient period (typically several hours) to ensure the solution is fully saturated.
- Sample Withdrawal: Stop the stirring and allow the excess solid to settle. Carefully withdraw a known volume of the clear supernatant liquid using a syringe fitted with a filter to prevent any undissolved solid from being collected.
- Mass Determination: Dispense the filtered saturated solution into a pre-weighed evaporating dish and record the exact mass of the solution.
- Solvent Evaporation: Place the evaporating dish in a drying oven set to a temperature that will evaporate the solvent without decomposing the salt (e.g., 80-90°C for water).
- Final Weighing: Once all the solvent has evaporated and the dish has cooled to room temperature in a desiccator, weigh the dish containing the dry **barium nitrite** residue.
- Calculation: Calculate the solubility using the recorded masses.
 - Solubility (g / 100 g solvent) = [(Mass of residue) / (Mass of solution Mass of residue)] x
 100

The following diagram illustrates the general workflow for this experimental protocol.





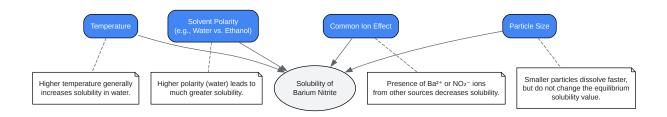
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Experimental workflow for determining the solubility of **Barium Nitrite**.



Factors Influencing Solubility

The dissolution of **barium nitrite** is a dynamic equilibrium process influenced by several key factors. Understanding these factors is essential for controlling and predicting its solubility in various systems.



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Key factors influencing the solubility of **Barium Nitrite** in a solvent.

- Temperature: For the dissolution of **barium nitrite** in water, which is an endothermic process, increasing the temperature shifts the equilibrium towards dissolution, thereby increasing solubility.
- Solvent Polarity: Barium nitrite is an ionic salt. It dissolves readily in polar solvents like
 water, which can effectively solvate the Ba²⁺ and NO₂⁻ ions. In less polar solvents like
 ethanol, the solvation energy is much lower, resulting in significantly reduced solubility.
- Common Ion Effect: According to Le Châtelier's principle, if a solution of **barium nitrite** is supplemented with another soluble salt containing either barium (Ba²⁺) or nitrite (NO₂⁻) ions, the solubility of **barium nitrite** will decrease.
- Particle Size: While not affecting the thermodynamic solubility limit, smaller particle sizes increase the surface area available for solvation, leading to a faster rate of dissolution.



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